

Comprehensive Safety and Handling Guide for PHGDH-Inactive

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Compound of Interest

Compound Name: PHGDH-inactive

Cat. No.: B610089

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **PHGDH-inactive** (CAS 1914971-16-6), a compound used as a negative control for 3-phosphoglycerate dehydrogenase (PHGDH) inhibitors. The following information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

I. Immediate Safety and Hazard Information

PHGDH-inactive is classified as a skin irritant. It is crucial to adhere to the following safety measures to minimize risk.

Summary of Safety Information

Hazard Category	Description	GHS Pictogram	Signal Word	Precautionary Statements
Skin Irritation	Causes skin irritation	GHS07	Warning	P264, P280, P302+P352, P321, P332+P313, P362+P364

II. Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **PHGDH-inactive**.

Protection Type	Specific Recommendations
Hand Protection	Wear protective gloves.
Eye/Face Protection	Use safety glasses with side-shields.
Skin and Body Protection	Wear a laboratory coat.
Respiratory Protection	Not required under normal use conditions.

III. Step-by-Step Handling and Storage Protocols

Receiving and Storage:

- Upon receipt, verify the container is intact and properly labeled.
- Store in a tightly sealed container in a dry, cool, and well-ventilated area.
- The compound is stable for at least four years when stored at -20°C.

Preparation of Solutions:

- **PHGDH-inactive** is a crystalline solid.
- It is soluble in organic solvents such as DMSO (approx. 5 mg/ml) and dimethyl formamide (approx. 2 mg/ml).
- For aqueous solutions, first dissolve in DMSO and then dilute with the aqueous buffer. The solubility in a 1:5 solution of DMSO:PBS (pH 7.2) is approximately 0.16 mg/ml.
- Aqueous solutions are not recommended for storage for more than one day.

General Handling:

- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

- Do not ingest or inhale.
- Keep away from foodstuffs, beverages, and feed.
- Immediately remove all soiled and contaminated clothing.

IV. Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Skin Contact	Immediately wash with plenty of water and soap and rinse thoroughly. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse opened eye for several minutes under running water.
Inhalation	Move person to fresh air. If unconscious, place in a stable side position for transportation.
Ingestion	If symptoms persist, consult a doctor.

Spill Response:

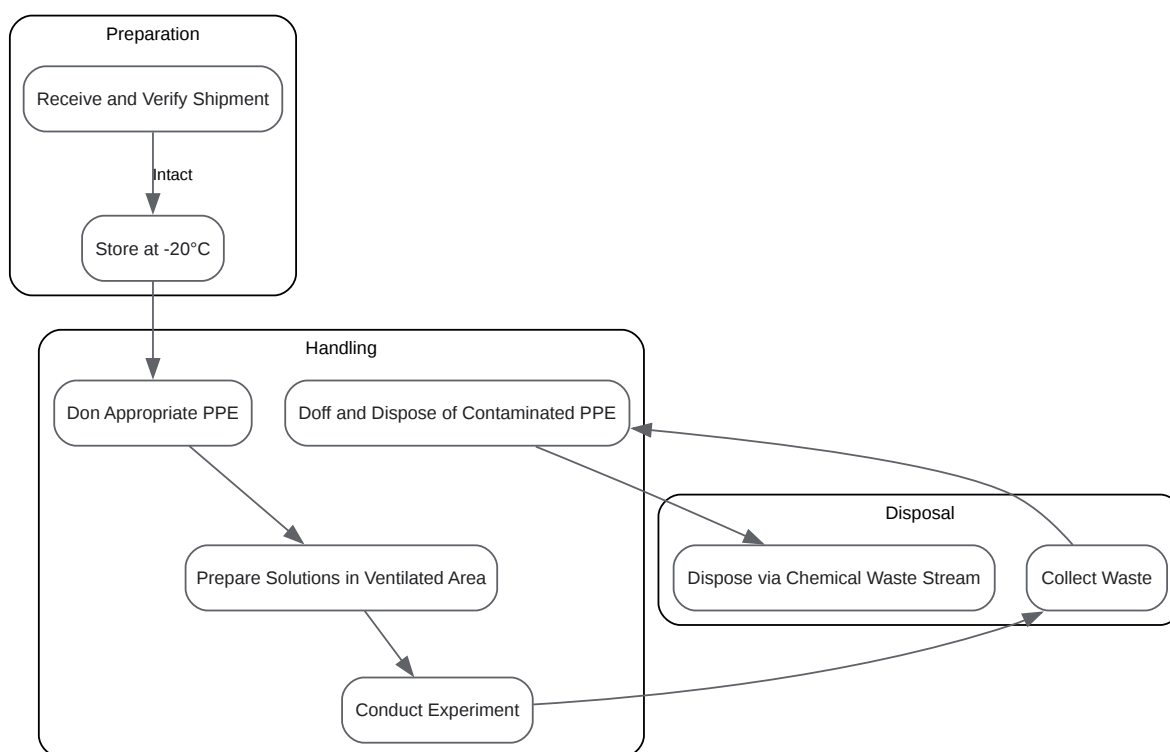
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Use absorbent material to contain the spill.
- Clean-up: Carefully sweep up solid material or absorb liquid spills. Place in a suitable container for disposal.
- Decontaminate: Clean the spill area with an appropriate solvent followed by soap and water.
- Dispose: Dispose of waste in accordance with local, state, and federal regulations.

V. Disposal Plan

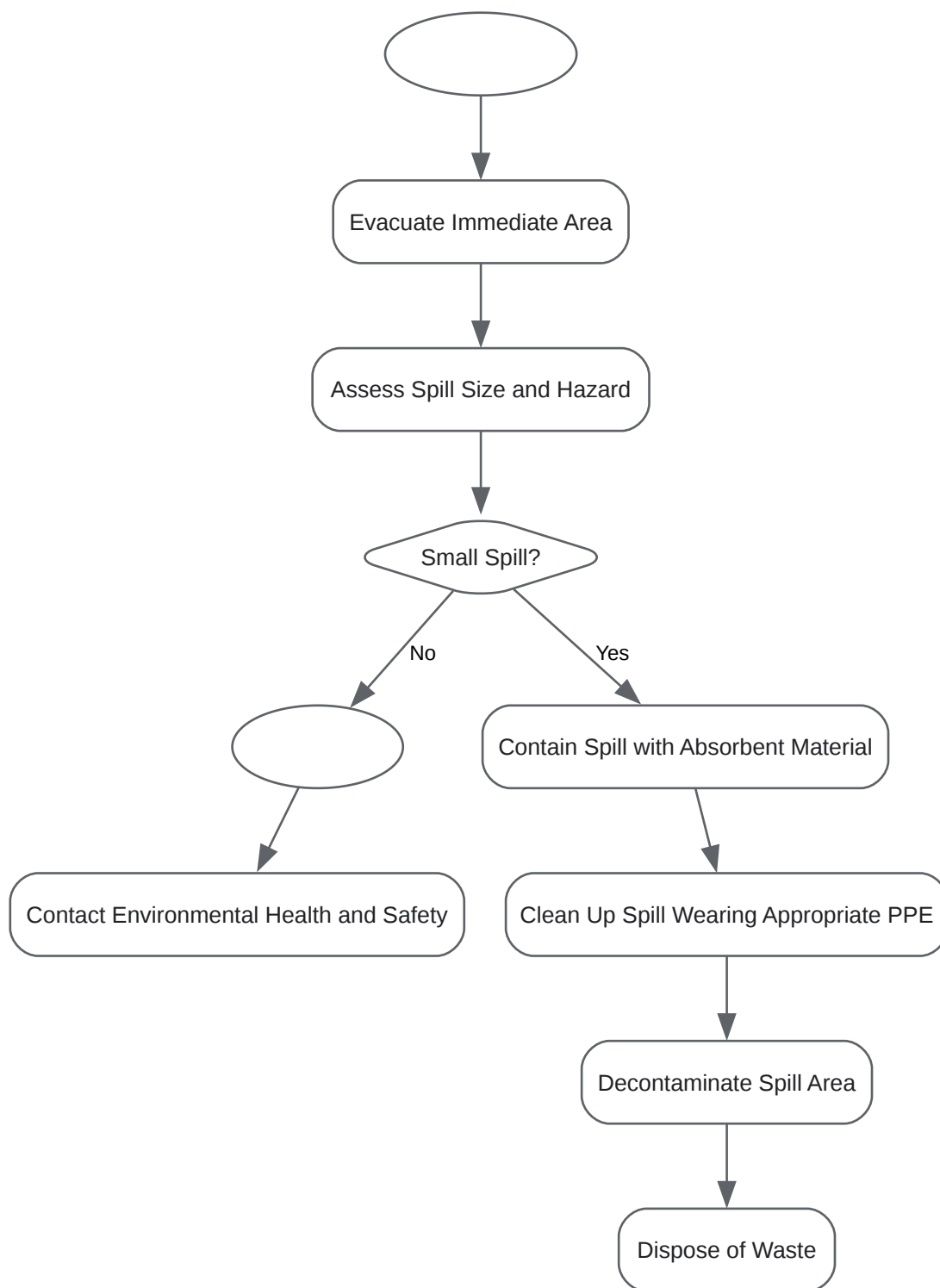
All waste materials, including empty containers and contaminated articles, should be disposed of in accordance with institutional, local, state, and federal regulations for chemical waste. Do not allow the product to reach sewage systems.

VI. Visual Workflow and Decision Guides

The following diagrams illustrate the standard workflow for handling **PHGDH-inactive** and the decision-making process for spill response.



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Caption: Workflow for Handling **PHGDH-Inactive**.[Click to download full resolution via product page](#)Caption: Decision Flowchart for **PHGDH-Inactive** Spill Response.

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